

Application Notes and Protocols for Studying Receptor Trafficking Using Dynasore

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Audience: Researchers, scientists, and drug development professionals.

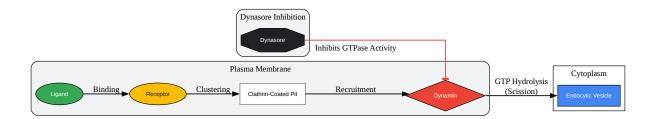
Introduction

Dynasore is a cell-permeable small molecule that acts as a potent and reversible inhibitor of dynamin, a large GTPase essential for membrane fission in various cellular processes, most notably clathrin-mediated endocytosis.[1][2][3] Its rapid action and reversibility make it a valuable tool for studying the dynamics of receptor trafficking and other endocytic pathways.[1] [3] This document provides detailed application notes and protocols for utilizing **Dynasore** in receptor trafficking studies.

Mechanism of Action

Dynasore functions as a non-competitive inhibitor of the GTPase activity of dynamin1, dynamin2, and the mitochondrial dynamin Drp1.[1][3][4] Dynamin is recruited to the neck of newly formed clathrin-coated pits at the plasma membrane. Upon GTP hydrolysis, dynamin undergoes a conformational change that constricts and severs the membrane, releasing the vesicle into the cytoplasm. **Dynasore** prevents this scission step, effectively trapping receptors and their ligands in clathrin-coated pits at the cell surface.[2][4]





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Mechanism of **Dynasore** action in clathrin-mediated endocytosis.

Data Presentation: Efficacy of Dynasore

The following table summarizes the effective concentrations and observed effects of **Dynasore** in various studies. It is important to note that the optimal concentration can vary depending on the cell type and experimental conditions.



Parameter	Value	Cell Type	Assay	Reference
IC50	~15 μM	In vitro	Dynamin GTPase activity	[5]
Working Concentration	80 μΜ	HeLa, U373-MG, COS-1, BSC-1, Mouse Hippocampal Neurons	Transferrin uptake inhibition (>90%)	[1]
Working Concentration	10 - 100 μΜ	Various	Inhibition of clathrin-mediated endocytosis	[4]
Inhibition of VEGF-induced ERK1/2 phosphorylation	More potent than CME inhibition	HUVECs	Western Blot	[6]
Inhibition of LDL uptake	Strong	HeLa cells	LDL uptake assay	[7]
Effect on transmitter release	Increased probability	Frog neuromuscular junction	Electrophysiolog y	[8]

Note: **Dynasore**'s activity can be reduced by binding to serum proteins. Therefore, it is recommended to perform experiments in serum-free or low-protein media.[1][9]

Experimental Protocols

Protocol 1: Inhibition of Transferrin Internalization

This protocol describes a common assay to validate the inhibitory effect of **Dynasore** on clathrin-mediated endocytosis by monitoring the uptake of fluorescently labeled transferrin.

Materials:

• Cells grown on coverslips (40-70% confluency)[1]



- Serum-free medium (e.g., DMEM)[1]
- Dynasore stock solution (e.g., 15 mM in DMSO)[5]
- Fluorescently labeled transferrin (e.g., Alexa Fluor 568-transferrin)
- Vehicle control (e.g., 0.2% DMSO in serum-free medium)[1]
- Ice-cold PBS
- Acid wash buffer (e.g., 0.1 M glycine, 0.1 M NaCl, pH 3.0)
- Fixative (e.g., 4% paraformaldehyde in PBS)
- Mounting medium with DAPI

Procedure:

- Pre-treatment:
 - Wash cells grown on coverslips three times with serum-free medium.
 - Incubate cells with 80 μM **Dynasore** in serum-free medium for 30 minutes at 37°C. For the control, incubate cells with the vehicle solution.[1]
- Ligand Binding:
 - Cool the cells to 4°C by placing them on ice.
 - Add fluorescently labeled transferrin to the medium and incubate for 30 minutes at 4°C to allow binding to the transferrin receptor on the cell surface.
- Internalization:
 - Wash the cells three times with ice-cold PBS to remove unbound transferrin.
 - Add pre-warmed (37°C) serum-free medium (with **Dynasore** or vehicle) and transfer the cells to a 37°C incubator for 5-15 minutes to allow internalization.[1]

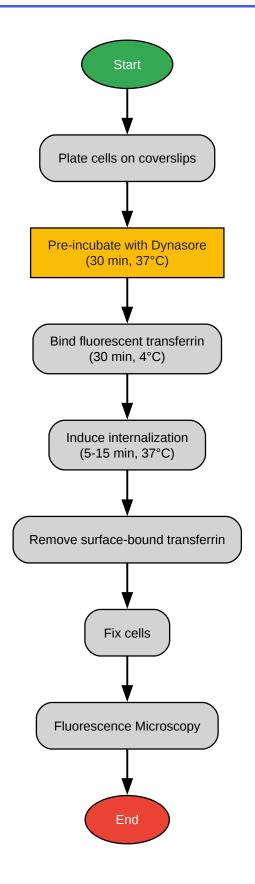
Methodological & Application





- Removal of Surface-Bound Ligand:
 - Place the cells on ice to stop endocytosis.
 - Wash the cells three times with ice-cold acid wash buffer for 2 minutes each to strip any remaining surface-bound transferrin.[1]
 - Wash three times with ice-cold PBS.
- Fixation and Imaging:
 - Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature.
 - Wash three times with PBS.
 - Mount the coverslips on microscope slides using mounting medium with DAPI.
 - Visualize the internalized transferrin using fluorescence microscopy.





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